

Lornoxicam Assay: A Comparative Guide to Linearity and Range

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Compound of Interest

Compound Name: Lornoxicam-d4

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This guide provides a comparative analysis of analytical methods for the quantification of lornoxicam, a non-steroidal anti-inflammatory drug (NSAID). We will focus on the critical performance characteristics of linearity and range, presenting data from various validated assays. While the specific use of **lornoxicam-d4** as an internal standard is not extensively detailed in publicly available literature, this guide will utilize a highly sensitive and specific liquid chromatography-tandem mass spectrometry (LC-MS/MS) method as a benchmark, a technique where a deuterated internal standard like **lornoxicam-d4** is ideally employed. This will be compared against alternative methods such as High-Performance Liquid Chromatography (HPLC) with UV detection and UV spectrophotometry.

Data Summary: Linearity and Range of Lornoxicam Assays

The following table summarizes the linearity and range of different analytical methods for lornoxicam quantification.

Method	Linearity Range	Correlation Coefficient (r ²)	Internal Standard	Matrix
LC-MS/MS	2.0 - 1600 ng/mL[1]	> 0.998[1]	Piroxicam[2][3]	Human Plasma[1][2][3]
LC-MS/MS	21.51 - 1276.61 ng/mL[2]	≥ 0.99[2]	Piroxicam[2]	Human Plasma[2]
LC-MS/MS	0.50 - 500 ng/mL[4]	0.9998[4]	Isoxicam[4]	Human Plasma[4]
RP-HPLC	0.5 - 20 µg/mL	Not explicitly stated, but excellent correlation reported	Not specified	Bulk and Pharmaceutical Preparations
RP-HPLC	10 - 50 µg/mL[5]	> 0.999[5]	Not specified	Bulk and Solid Dosage Form[5]
RP-HPLC	12.5 - 75 µg/mL[6]	1[6]	Not specified	Pharmaceutical Dosage Forms[6]
HPTLC	60 - 360 ng/band[7]	0.998[7]	Not applicable	Combined Dosage Form[7]
UV Spectrophotometry	5 - 30 µg/mL[6][8]	0.999[8]	Not applicable	Tablet Dosage Form[8]
UV Spectrophotometry	2.0 - 26.0 µg/mL[9]	0.999[9]	Not applicable	Plasma[9]
Derivative UV Spectrophotometry	0.5 - 35 µg/mL (Zero Order)[10]	Not specified	Not applicable	Pharmaceutical Preparations[10]
Derivative UV Spectrophotometry	0.2 - 75 µg/mL (First Order)[10]	Not specified	Not applicable	Pharmaceutical Preparations[10]

Experimental Protocols

LC-MS/MS Method for Lornoxicam in Human Plasma

This method is representative of a high-sensitivity assay where **lornoxicam-d4** would be an ideal internal standard.

- Sample Preparation: Protein precipitation is a common technique for plasma sample preparation.[\[2\]](#)
- Chromatographic Separation:
 - Column: Hypurity advance, 50×4.6mm, 5 µm[\[2\]](#) or a Zorbax XDB-C8 column.[\[3\]](#)
 - Mobile Phase: A mixture of 0.3% formic acid in water and 0.3% formic acid in acetonitrile (50:50% v/v)[\[2\]](#) or methanol-water-formic acid (80:20:0.5).[\[3\]](#)
 - Flow Rate: 0.7 mL/min.[\[3\]](#)
- Mass Spectrometric Detection:
 - Ionization: Positive ion mode using an atmospheric pressure chemical ionization (APCI) source.[\[3\]](#)
 - Detection: A tandem mass spectrometer is used in selected reaction monitoring (SRM) mode.
 - Transitions: For lornoxicam, the precursor to product ion combination of m/z 372 → 121 is monitored. For the internal standard piroxicam, m/z 332 → 121 is used.[\[3\]](#)
- Quantification: A calibration curve is constructed by plotting the peak area ratio of lornoxicam to the internal standard against the concentration of the calibration standards. The linearity of the method is assessed by the correlation coefficient of the calibration curve.

RP-HPLC Method for Lornoxicam in Pharmaceutical Formulations

- Chromatographic System: A standard HPLC system equipped with a UV detector.

- Chromatographic Separation:
 - Column: A C18 column, such as a Phenomenex C18 (250×4.6 mm, 5 µm)[5] or an Eclipse C18 column (150 mm x 4.6 mm, 5 µm).
 - Mobile Phase: A mixture of acetonitrile and a buffer, such as phosphate buffer (60:40 v/v) with pH adjusted to 7.0[5], or methanol and 0.1% formic acid in water (80:20 v/v).
 - Flow Rate: Typically around 1.2 mL/min[5] or 0.8 mL/min.
 - Detection: UV detection at a wavelength of 390 nm[5] or 381 nm.
- Quantification: A calibration curve is generated by plotting the peak area of lornoxicam against the concentration of the standards.

UV Spectrophotometric Method for Lornoxicam in Tablets

- Instrumentation: A UV-Visible spectrophotometer.
- Methodology:
 - Solvent: 0.05 M NaOH is a suitable solvent.[6][8]
 - Wavelength: The maximum absorbance (λ_{max}) for lornoxicam is determined, which is approximately 258 nm in 0.05 M NaOH.[8]
 - Quantification: A standard calibration curve is prepared by measuring the absorbance of solutions of known lornoxicam concentrations at the λ_{max} . The concentration of lornoxicam in the sample is then determined from this curve.

Visualizing the Experimental Workflow

The following diagram illustrates a typical experimental workflow for the quantification of lornoxicam in a biological matrix using an LC-MS/MS method, which is the standard approach when employing a deuterated internal standard like **lornoxicam-d4**.



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Caption: Workflow for Lornoxicam Assay using LC-MS/MS.

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